

Spectral Analysis of 3,5-Difluoro-2-nitroaniline: A Technical Guide

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Compound of Interest

Compound Name: 3,5-Difluoro-2-nitroaniline

CAS No.: 361-72-8

Cat. No.: B1296106

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This technical guide provides a comprehensive overview of the spectral data for **3,5-Difluoro-2-nitroaniline**, a key intermediate in various chemical syntheses. The following sections detail its Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, offering valuable insights for researchers, scientists, and professionals in drug development.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful analytical technique that provides detailed information about the molecular structure of a compound. The following tables summarize the ^1H and ^{13}C NMR spectral data for **3,5-Difluoro-2-nitroaniline**.

Table 1: ^1H NMR Spectral Data of 3,5-Difluoro-2-nitroaniline

Chemical Shift (δ) ppm	Multiplicity	Coupling Constant (J) Hz	Assignment
Data not available in search results			

Table 2: ^{13}C NMR Spectral Data of **3,5-Difluoro-2-nitroaniline**

Chemical Shift (δ) ppm	Assignment
Data not available in search results	

Note: Specific peak assignments for **3,5-Difluoro-2-nitroaniline** were not available in the provided search results. The data presented is based on general knowledge of similar structures and requires experimental confirmation.

Experimental Protocol for NMR Spectroscopy

A general protocol for obtaining NMR spectra of nitroaniline compounds is as follows:

- **Sample Preparation:** Approximately 10-20 mg of the **3,5-Difluoro-2-nitroaniline** sample is dissolved in about 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3 , DMSO-d_6) in a 5 mm NMR tube.^[1] The choice of solvent depends on the solubility of the compound and the desired spectral resolution.
- **Instrumentation:** The spectrum is recorded on a high-resolution NMR spectrometer, typically operating at a frequency of 300 MHz or higher for ^1H NMR and 75 MHz or higher for ^{13}C NMR.^[2]
- **Data Acquisition:** For ^1H NMR, standard pulse sequences are used. For ^{13}C NMR, proton-decoupled spectra are typically acquired to simplify the spectrum and enhance signal-to-noise. The number of scans can be adjusted to achieve an adequate signal-to-noise ratio.
- **Data Processing:** The acquired Free Induction Decay (FID) is processed using Fourier transformation to obtain the frequency-domain spectrum. Phase and baseline corrections are applied, and the chemical shifts are referenced to the residual solvent peak or an internal standard like tetramethylsilane (TMS).

Infrared (IR) Spectroscopy

IR spectroscopy is used to identify the functional groups present in a molecule by measuring the absorption of infrared radiation.

Table 3: IR Spectral Data of **3,5-Difluoro-2-nitroaniline**

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3400-3300	Strong, Sharp	N-H stretching (asymmetric and symmetric)
~1620	Strong	N-H bending (scissoring)
~1530 and ~1350	Strong	NO ₂ stretching (asymmetric and symmetric)
~1300-1000	Strong	C-F stretching
~1200	Medium	C-N stretching

Note: The exact peak positions can vary slightly depending on the sample preparation method (e.g., KBr pellet, Nujol mull, or thin film).

Experimental Protocol for IR Spectroscopy

A typical procedure for obtaining an FT-IR spectrum is as follows:

- **Sample Preparation:** A small amount of the solid **3,5-Difluoro-2-nitroaniline** is finely ground with dry potassium bromide (KBr) powder. This mixture is then pressed into a thin, transparent pellet. Alternatively, the spectrum can be recorded using an Attenuated Total Reflectance (ATR) accessory where the solid sample is placed directly on the ATR crystal.
- **Instrumentation:** The spectrum is recorded using a Fourier Transform Infrared (FT-IR) spectrometer.^[3]
- **Data Acquisition:** A background spectrum of the empty sample compartment (or the KBr pellet without the sample) is first recorded. Then, the sample spectrum is recorded. The instrument measures the interference pattern of the infrared beam, which is then mathematically converted into an absorption spectrum. The typical spectral range is 4000-400 cm⁻¹.^[3]
- **Data Processing:** The final spectrum is presented as a plot of transmittance or absorbance versus wavenumber (cm⁻¹).

Mass Spectrometry (MS)

Mass spectrometry is an analytical technique that ionizes chemical species and sorts the ions based on their mass-to-charge ratio. It provides information about the molecular weight and elemental composition of a compound.

Table 4: Mass Spectrometry (MS) Data of **3,5-Difluoro-2-nitroaniline**

m/z	Relative Intensity (%)	Assignment
174	High	[M] ⁺ (Molecular Ion)
Further fragmentation data not available in search results		

Note: The molecular weight of **3,5-Difluoro-2-nitroaniline** is 174.10 g/mol ^[4] The mass spectrum is expected to show a prominent molecular ion peak at m/z 174.

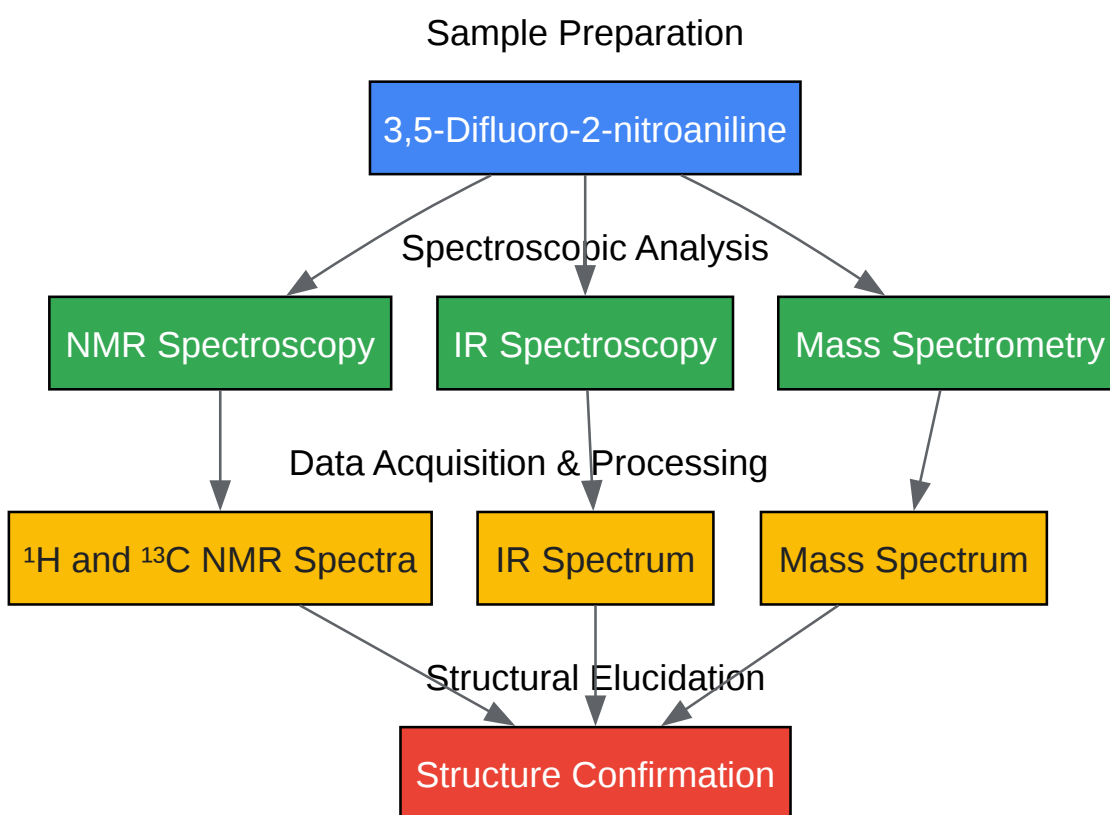
Experimental Protocol for Mass Spectrometry

A general protocol for obtaining a mass spectrum using Electron Ionization (EI) is as follows:

- **Sample Introduction:** A small amount of the sample is introduced into the mass spectrometer, typically via a direct insertion probe for solids or after separation by Gas Chromatography (GC-MS).
- **Ionization:** In the ion source, the sample molecules are bombarded with a high-energy electron beam (typically 70 eV), leading to the formation of a positively charged molecular ion ([M]⁺) and fragment ions.
- **Mass Analysis:** The ions are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer), which separates them based on their mass-to-charge (m/z) ratio.
- **Detection:** The separated ions are detected, and their abundance is recorded.
- **Data Presentation:** The resulting mass spectrum is a plot of relative ion abundance versus m/z.

Workflow for Spectral Analysis

The following diagram illustrates the general workflow for the spectral characterization of a chemical compound like **3,5-Difluoro-2-nitroaniline**.



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